

# PF-06422913 subepidermal bullae microscopic lesions

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## Compound Focus: PF-06422913

CAS No.: 1539296-46-2

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## Frequently Asked Questions (FAQs)

- **Q1: What microscopic skin lesions are associated with mGluR5 NAMs in non-human primates?**
  - **A1:** In cynomolgus macaques, treatment with mGluR5 NAMs causes microscopic skin lesions characterized by **lymphocytic interface inflammation, subepidermal bullae, and individual keratinocyte vacuolation/necrosis** [1].
- **Q2: What is the suspected mechanism behind these skin findings?**
  - **A2:** The evidence suggests a **Type-IV delayed hypersensitivity reaction**. This is supported by the T-lymphocyte-dominated inflammatory infiltrate and the fact that upon rechallenge after a dosing holiday, lesions developed with a more rapid onset [1].
- **Q3: Are the skin lesions specific to one compound or seen across the entire drug class?**
  - **A3:** These lesions were observed with **three different orally administered mGluR5 NAMs**, indicating the effect may be a class effect. The study noted the occurrence "across different chemotypes," meaning it happened with different molecular structures within the same drug class [1].
- **Q4: Which specific mGluR5 inhibitors are known to cause these effects?**
  - **A4:** Published literature has reported these lesions with compounds including **Basimglurant (RG7090), AZD6538, and AZD9272** [1] [2]. Please note that the data for **PF-06422913**

specifically is not detailed in the available search results, so caution and cross-reference with internal data are advised.

## Comparative Data on mGluR5 Inhibitors & Associated Lesions

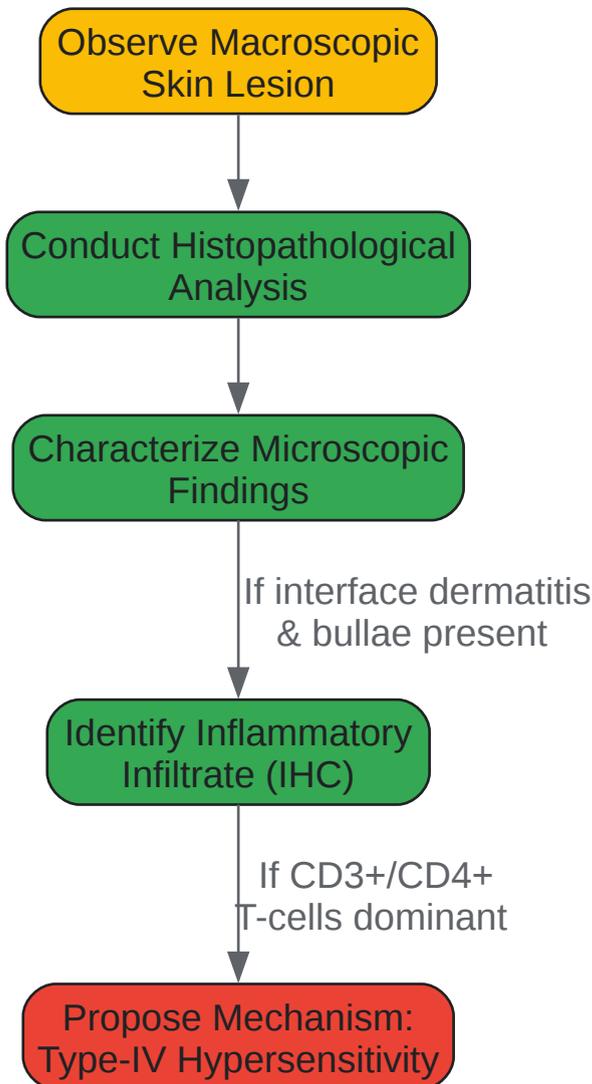
The table below summarizes key information on mGluR5 inhibitors for which data is available, highlighting the association with dermatological findings.

**Table 1: Profile of Selected mGluR5 Negative Allosteric Modulators (NAMs)**

Compound Name	Primary Indication (from research)	Potency (IC50/Ki)	Evidence of Skin Lesions in Macaques	Key Pathological Features
PF-06422913	Information Limited	Information Limited	Not specified in results	Not specified in results
Basimglurant (RG7090)	Research Compound	Kd = 1.1 nM [2]	Reported [1]	Lymphocytic interface inflammation, subepidermal bullae [1]
AZD6538	Neuropathic Pain	rat mGluR5: 3.2 nM; human mGluR5: 13.4 nM [2]	Reported [1]	Lymphocytic interface inflammation, subepidermal bullae [1]
AZD9272	Research Compound	rat mGluR5: 2.6 nM; human mGluR5: 7.6 nM [2]	Reported [1]	Lymphocytic interface inflammation, subepidermal bullae [1]
VU6043653	Research Compound	IC50 = 325 nM (h mGlu5) [2]	Information Limited	Information Limited

## Troubleshooting Guide: Investigating Skin Lesions

If you observe skin lesions in a non-human primate study, the following diagnostic workflow can help characterize the findings. This diagram outlines a systematic approach from initial observation to a proposed mechanism.



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The corresponding recommended experimental protocols are detailed below.

### Table 2: Experimental Protocols for Lesion Characterization

Investigation Area	Recommended Methodology	Specific Protocol & Key Observations
Gross Pathology	Clinical Observation & Photography	Document the onset (typically after <b>8-9 days</b> of dosing), location (often <b>genital region in males</b> , generalized erythema in both sexes), and progression of macroscopic lesions [1].
Histopathology	H&E Staining & Microscopy	Identify key microscopic features: <b>lymphocytic interface inflammation, subepidermal bullae (blisters), and individual keratinocyte vacuolation/necrosis</b> [1].
Immunophenotyping	Immunohistochemistry (IHC)	Characterize the inflammatory infiltrate. The typical finding is a dominance of <b>CD3 and CD4 positive T lymphocytes</b> , with minimal CD68+ macrophages and rare CD8+ T lymphocytes [1].
Mechanistic Confirmation	Rechallenge Study	After a dosing holiday and lesion resolution, rechallenge with the compound. A <b>more rapid clinical onset</b> of lesions strongly supports a delayed hypersensitivity reaction [1].

## Important Note on Data Limitations

The search results I obtained do not contain specific experimental data or visual guides for **PF-06422913** itself. The information provided here is based on findings from **closely related compounds in the same drug class** [1]. This strongly suggests a potential class effect, but you should treat this as a guide and verify all protocols and findings against your specific compound data and internal safety studies.

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## References

1. Drug-induced Skin Lesions in Cynomolgus Macaques Treated with... [pubmed.ncbi.nlm.nih.gov]
2. mGluR5 Inhibitor, Gene [medchemexpress.com]

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